

3-Isocyanatopropyltriethoxysilane molecular weight and formula

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Compound of Interest

Compound Name: 3-Isocyanatopropyltriethoxysilane

Cat. No.: B1197299

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Core Technical Data: 3-Isocyanatopropyltriethoxysilane

This guide provides the fundamental molecular properties of **3-Isocyanatopropyltriethoxysilane**, a bifunctional organosilane used extensively as a coupling agent and surface modifier in materials science.

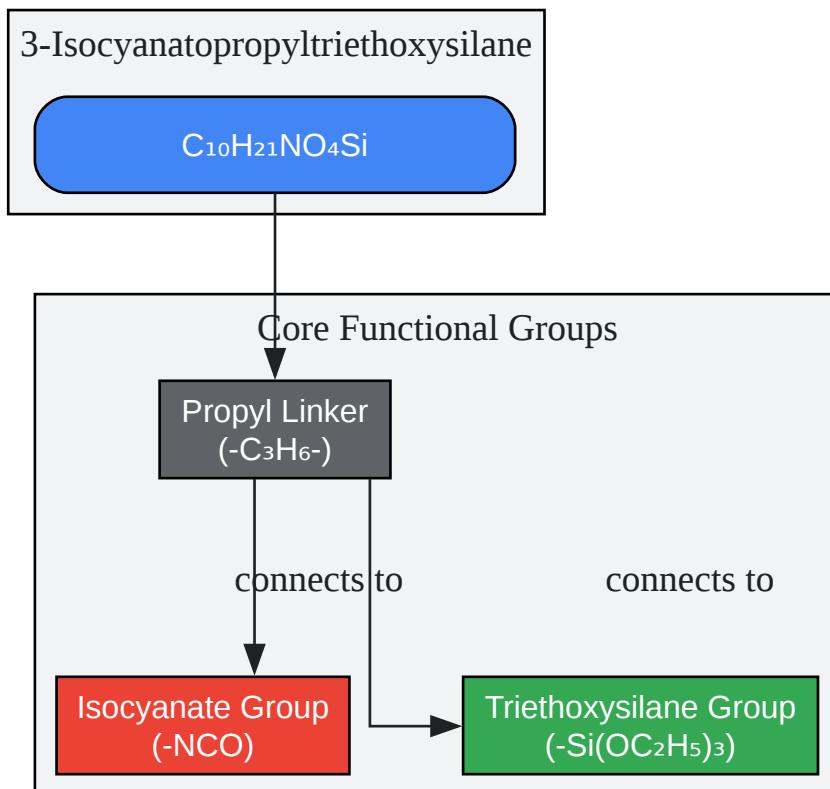
Molecular Properties

The essential quantitative data for **3-Isocyanatopropyltriethoxysilane** is summarized below. This information is critical for stoichiometric calculations in experimental designs and for characterization using mass spectrometry.

| Property | Value | References |
|-----------------------|--|---|
| Molecular Formula | C ₁₀ H ₂₁ NO ₄ Si | [1] [2] [3] [4] [5] [6] |
| Molecular Weight | 247.36 g/mol | [3] [5] [6] |
| Alternate Reported MW | 247.37 g/mol | [1] [2] |
| Canonical SMILES | CCO--INVALID-LINK-- (OCC)OCC | [6] [7] |
| InChI Key | FRGPKMWIYVTFIQ- UHFFFAOYSA-N | [6] [7] |

Structural Composition

The structure of **3-Isocyanatopropyltriethoxysilane** consists of two primary functional moieties linked by a propyl chain. This bifunctional nature allows it to bridge inorganic substrates (via the silane group) and organic polymers (via the isocyanate group).



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Caption: Logical breakdown of **3-Isocyanatopropyltriethoxysilane**.

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